

preparing Delavirdine tablet dispersion for administration

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Compound Focus: Delavirdine Mesylate

CAS No.: 147221-93-0

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Application Notes: Delavirdine Tablet Dispersion

The preparation of a delavirdine dispersion is a specific method to aid oral administration. The key characteristics and requirements for this process are summarized in the table below.

Attribute	Specification for 100 mg Tablets	Specification for 200 mg Tablets
Dosage	400 mg (four 100 mg tablets) three times daily [1]	400 mg (two 200 mg tablets) three times daily [1]
Dispersion in Water	Allowed. Disperse in at least 3 oz (approx. 90 mL) of water [1].	Not allowed. Must be swallowed as intact tablets [1].
Dispersion Protocol	Yes (see detailed protocol below).	Not applicable.
Administration with Food	Can be administered with or without food [1].	Can be administered with or without food [1].
Concomitant Use with Antacids	Administer antacids at least 1 hour apart from delavirdine [1].	Administer antacids at least 1 hour apart from delavirdine [1].

Experimental Protocol: Preparing a Delavirdine 100 mg Tablet Dispersion

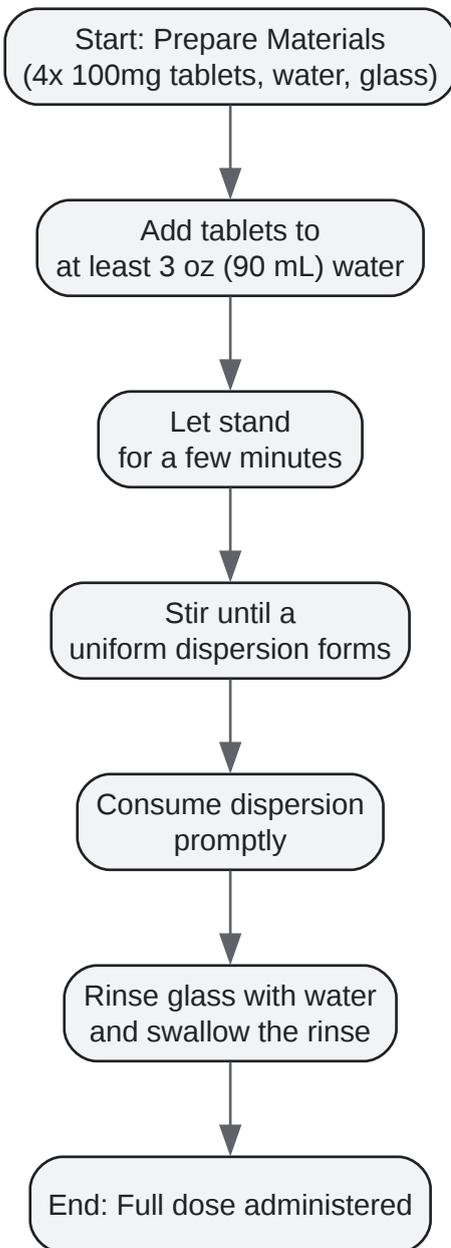
The following is a step-by-step methodology for the preparation and administration of a delavirdine dispersion using the 100 mg tablets, as derived from manufacturer instructions [1] [2].

1. Materials * Four delavirdine 100 mg tablets. * A clean glass containing at least 3 ounces (approximately 90 mL) of water. * A stirring utensil.

2. Procedure

- 1. Dispersion:** Add four 100 mg tablets to the glass of water [1].
- 2. Hydration:** Allow the tablets to stand in the water for a few minutes [1].
- 3. Mixing:** Stir the mixture until a uniform dispersion is achieved [1].
- 4. Administration:** Consume the entire dispersion promptly after preparation [1].
- 5. Rinse:** To ensure the complete dose is administered, rinse the glass with an additional small amount of water and swallow the rinse [1].

The workflow for this protocol is as follows:



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Critical Formulation and Handling Considerations

For research and development purposes, the following points are crucial:

- **Tablet Strength Specificity:** The dispersion method is explicitly prohibited for the 200 mg tablets. They are formulated to be swallowed whole, as they do not disperse readily in water [1]. This is a critical formulation difference that must be respected.

- **Stability and Storage:** The drug substance and finished tablets should be stored at controlled room temperature, 20°C to 25°C (68°F to 77°F). The container must be kept tightly closed and protected from high humidity to maintain stability [1].
- **Special Population - Achlorhydria:** For patients with low stomach acid (achlorhydria), it is recommended to administer delavirdine with an acidic beverage (e.g., orange or cranberry juice) to potentially aid absorption, though this has not been formally investigated [1].
- **Clinical Context:** As stated in the guidelines, delavirdine is **not a first-line treatment** and is not recommended for use in treatment-naïve patients. Its use is associated with a relatively low rate of viral suppression and it leads to rapid emergence of resistant virus if used as monotherapy [1].

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References

1. Delavirdine Dosage Guide + Max Dose, Adjustments [drugs.com]
2. Delavirdine [globalrph.com]

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